An In-depth Technical Guide to Allyl 4-aminobenzoate: Structure, Properties, and Applications

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Compound of Interest

Compound Name:	*Allyl 4-aminobenzoate*
CAS No.:	*62507-78-2*
Cat. No.:	*B1590163*

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This guide provides a comprehensive technical overview of **Allyl 4-aminobenzoate**, a molecule with significant potential in polymer chemistry, materials science, and as a versatile intermediate in the synthesis of novel pharmaceutical and agrochemical compounds. While specific experimental data for this compound is not extensively documented in publicly available literature, this document leverages established chemical principles and data from closely related analogs, such as methyl and ethyl 4-aminobenzoate, to provide a robust profile.

Molecular Structure and Chemical Identity

Allyl 4-aminobenzoate is an organic molecule that incorporates three key functional groups: a primary aromatic amine, an ester, and a terminal alkene (allyl group). This unique combination of functionalities dictates its chemical behavior and opens avenues for a wide range of chemical modifications and applications.

The core structure consists of a benzene ring substituted with an amino group ($-NH_2$) and an allyl ester group ($-COOCH_2CH=CH_2$) at positions 1 and 4, respectively.

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Systematic (IUPAC) Name: prop-2-en-1-yl 4-aminobenzoate

Chemical Formula: $C_{10}H_{11}NO_2$

Molecular Weight: 177.20 g/mol

CAS Number: While a specific CAS number for the free base is not readily available in common databases, its hydrochloride salt is registered under CAS Number 1087731-00-7.

Below is a 2D representation of the chemical structure of **Allyl 4-aminobenzoate**.

Caption: 2D Chemical Structure of **Allyl 4-aminobenzoate**.

Physicochemical Properties

Detailed experimental data for the physical properties of **Allyl 4-aminobenzoate** are scarce. However, we can predict its properties based on its structure and by analogy to similar compounds like ethyl 4-aminobenzoate (Benzocaine)[1][2][3].

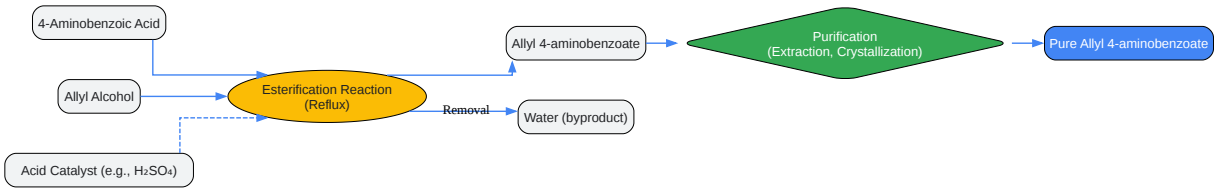
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Property	Predicted/Estimated Value	Rationale/Comparison
Appearance	White to off-white crystalline solid	Similar to other solid 4-aminobenzoate esters.
Melting Point	Expected to be in a similar range to ethyl 4-aminobenzoate (89-92 °C)[2][3]	The slightly larger allyl group may have a minor effect on the crystal lattice energy.
Boiling Point	Higher than ethyl 4-aminobenzoate (310 °C)[2]	The increased molecular weight would lead to a higher boiling point.
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, ether, and chloroform	The polar amine and ester groups allow for some water solubility, while the aromatic ring and allyl group confer solubility in organic solvents. This is consistent with the solubility profile of ethyl 4-aminobenzoate[1][3].

Synthesis of **Allyl 4-aminobenzoate**

The most direct and industrially scalable method for the synthesis of **Allyl 4-aminobenzoate** is the Fischer esterification of 4-aminobenzoic acid with allyl alcohol in the presence of an acid catalyst.

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Caption: Proposed Synthesis Workflow for **Allyl 4-aminobenzoate**.

Detailed Experimental Protocol

Materials:

- 4-Aminobenzoic acid
- Allyl alcohol (in excess)
- Concentrated sulfuric acid (catalytic amount)
- Sodium bicarbonate solution (saturated)
- Anhydrous sodium sulfate
- Organic solvent for extraction (e.g., dichloromethane or ethyl acetate)[4]
- Hexane (for crystallization)[4]

Procedure:

- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 4-aminobenzoic acid and an excess of allyl alcohol. The excess allyl alcohol

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serves as both a reactant and a solvent.

- Catalyst Addition: Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Reflux: Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up:
  - After the reaction is complete, cool the mixture to room temperature.
  - Neutralize the excess acid by carefully adding a saturated solution of sodium bicarbonate until effervescence ceases.
  - Extract the product into an organic solvent like dichloromethane[4].
  - Wash the combined organic layers with brine and dry over anhydrous sodium sulfate[4].
- Purification:
  - Remove the solvent under reduced pressure to obtain the crude product[4].
  - Purify the crude product by recrystallization from a suitable solvent system, such as dichloromethane/hexane, to yield pure **Allyl 4-aminobenzoate**[4].

Causality in Experimental Choices:

- Excess Allyl Alcohol: Using an excess of the alcohol shifts the equilibrium of the reversible esterification reaction towards the product side, maximizing the yield.
- Acid Catalyst: The acid protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the allyl alcohol.
- Neutralization and Extraction: The neutralization step removes the acid catalyst, and the subsequent extraction isolates the ester from the aqueous layer containing salts and unreacted starting materials.

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Spectroscopic Characterization (Predicted)

While experimental spectra for **Allyl 4-aminobenzoate** are not readily available, its characteristic spectral features can be predicted based on its functional groups and data from analogous molecules[4][5][6].

^{1}H NMR Spectroscopy

- Aromatic Protons: Two doublets in the aromatic region (approx. 6.5-8.0 ppm), characteristic of a 1,4-disubstituted benzene ring. The protons ortho to the amino group will be more upfield (shielded) than those ortho to the ester group.
- Amine Protons: A broad singlet (approx. 4.0 ppm), the chemical shift of which can vary with solvent and concentration.
- Allyl Protons:
  - A doublet for the -OCH_2- group (approx. 4.7 ppm).
  - A multiplet for the -CH= group (approx. 5.9-6.1 ppm).
  - Two multiplets for the terminal =CH_2 protons (approx. 5.2-5.4 ppm).

^{13}C NMR Spectroscopy

- Aromatic Carbons: Signals in the range of 113-152 ppm. The carbon attached to the nitrogen will be significantly upfield compared to the carbon attached to the ester group.
- Ester Carbonyl Carbon: A signal around 166 ppm.
- Allyl Carbons:
  - -OCH_2- carbon at approximately 65 ppm.
  - -CH= carbon around 132 ppm.
  - =CH_2 carbon around 118 ppm.

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Infrared (IR) Spectroscopy

- N-H Stretching: Two bands in the region of 3300-3500 cm^{-1}, characteristic of a primary amine.
- C=O Stretching: A strong absorption band around 1700-1720 cm^{-1} for the ester carbonyl group.
- C=C Stretching: A band around 1600-1650 cm^{-1} for the alkene C=C bond.
- C-O Stretching: Bands in the region of 1100-1300 cm^{-1} for the ester C-O bonds.

Mass Spectrometry

The electron ionization mass spectrum is expected to show a molecular ion peak (M^+) at m/z = 177. Key fragmentation patterns would likely involve the loss of the allyl group and cleavage of the ester linkage.

Chemical Reactivity and Applications

The trifunctional nature of **Allyl 4-aminobenzoate** makes it a valuable building block in organic synthesis and polymer science.

Reactions of the Aromatic Amine

The primary aromatic amine can undergo various reactions, including diazotization, acylation, and alkylation. These reactions allow for the introduction of other functional groups, making it a useful intermediate in the synthesis of dyes, pharmaceuticals, and other specialty chemicals. Derivatives of 4-aminobenzoic acid have shown potential as antimicrobial and cytotoxic agents[7].

Reactions of the Allyl Group

The terminal double bond of the allyl group is susceptible to a variety of reactions:

- Polymerization: Allyl monomers can undergo free-radical polymerization to form polymers with pendant aminobenzoate groups[8]. These polymers have potential applications in coatings, adhesives, and biomaterials.

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- Thiol-ene "Click" Chemistry: The allyl group can readily react with thiols in the presence of a radical initiator or UV light. This is a highly efficient and versatile reaction for surface modification and the synthesis of complex macromolecules.

- Hydrosilylation, Hydroboration, and Epoxidation: These reactions allow for further functionalization of the allyl group to introduce a range of different chemical moieties.

Potential Applications

- Polymer Synthesis: As a functional monomer, **Allyl 4-aminobenzoate** can be used to synthesize polymers with UV-absorbing properties (due to the aminobenzoate chromophore) and cross-linkable sites (from the pendant allyl groups). Such polymers could be used in UV-curable coatings and photoresists.

- Drug Delivery: The allyl group provides a handle for conjugating the molecule to drug delivery systems, such as nanoparticles or larger polymer backbones[9][10][11]. The aminobenzoate portion has structural similarities to local anesthetics like benzocaine[1][2].

- Materials Science: The ability of the allyl group to participate in surface modification reactions makes this molecule a candidate for functionalizing surfaces to alter their properties, such as hydrophobicity, biocompatibility, or reactivity.

Safety and Handling

While a specific safety data sheet for **Allyl 4-aminobenzoate** is not widely available, the safety precautions should be based on those for similar aromatic amines and esters.

- Hazards: Likely to be an irritant to the skin, eyes, and respiratory system. May cause skin sensitization[12][13].

- Handling: Should be handled in a well-ventilated area, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

- Storage: Store in a cool, dry place away from oxidizing agents.

Conclusion

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Allyl 4-aminobenzoate is a versatile molecule with significant potential stemming from its unique combination of an aromatic amine, an ester, and a reactive allyl group. While detailed experimental characterization is limited in the current literature, its properties and reactivity can be reliably predicted. Its utility as a monomer for functional polymers, a building block for complex organic synthesis, and a component in drug delivery systems makes it a compound of considerable interest for researchers in both academia and industry. Further investigation into its specific properties and applications is warranted to fully unlock its potential.

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